

molecular formula and molar mass of barium perchlorate

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An In-Depth Technical Guide to Barium Perchlorate: Molecular Formula and Molar Mass

For researchers, scientists, and drug development professionals, a precise understanding of chemical compounds is paramount. This guide provides a detailed examination of **barium perchlorate**, focusing on its molecular formula and molar mass.

Molecular Formula of Barium Perchlorate

Barium perchlorate is an inorganic compound composed of one barium cation (Ba²⁺) and two perchlorate anions (ClO₄⁻). The chemical formula for **barium perchlorate** is Ba(ClO₄)₂.[1][2][3] This formula indicates that each molecule of **barium perchlorate** contains one barium atom, two chlorine atoms, and eight oxygen atoms.

Molar Mass of Barium Perchlorate

The molar mass of a compound is the sum of the atomic masses of its constituent atoms. The calculation for the molar mass of **barium perchlorate** is detailed below.

Data Presentation: Atomic Masses and Molar Mass Calculation



Element	Symbol	Atomic Mass (g/mol)	Quantity in Formula	Total Mass (g/mol)
Barium	Ва	137.327[4][5][6] [7][8]	1	137.327
Chlorine	Cl	35.45[9][10]	2	70.90
Oxygen	0	15.999[11][12] [13]	8	127.992
Barium Perchlorate	Ba(ClO ₄) ₂	336.219		

The calculated molar mass of **barium perchlorate** is approximately 336.22 g/mol .[1][2]

Experimental Protocol: Synthesis of Barium Perchlorate

A common method for the laboratory synthesis of **barium perchlorate** involves the reaction of perchloric acid with barium carbonate.

Methodology:

- Reaction Setup: In a well-ventilated fume hood, a solution of perchloric acid (HClO₄) is carefully added dropwise to a suspension of barium carbonate (BaCO₃) in distilled water with constant stirring. The reaction proceeds as follows: BaCO₃(s) + 2HClO₄(aq) → Ba(ClO₄)₂(aq) + H₂O(l) + CO₂(g)
- Neutralization: The addition of perchloric acid is continued until the effervescence of carbon dioxide ceases, indicating that all the barium carbonate has reacted. The resulting solution should be near neutral pH.
- Filtration: The solution is then filtered to remove any unreacted starting material or impurities.
- Crystallization: The clear filtrate is gently heated to evaporate some of the water and concentrate the **barium perchlorate** solution. The concentrated solution is then allowed to

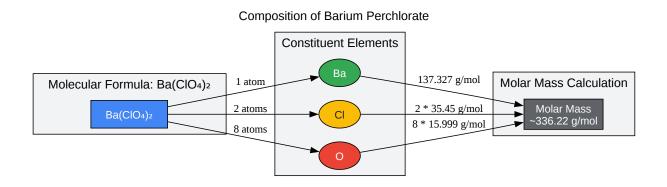


cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization of **barium perchlorate**.

• Isolation and Drying: The resulting crystals are collected by vacuum filtration and washed with a small amount of cold distilled water to remove any soluble impurities. The purified **barium perchlorate** crystals are then dried in a desiccator over a suitable drying agent.

Visualizations

Diagram of Barium Perchlorate's Composition



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Logical relationship of components in **barium perchlorate**.

Experimental Workflow for **Barium Perchlorate** Synthesis



Reaction and Neutralization Filtration Concentration by Evaporation

Crystallization by Cooling

Isolation by Vacuum Filtration

Drying in Desiccator

Synthesis of Barium Perchlorate

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End: Purified Ba(ClO₄)₂ Crystals

Workflow for the synthesis of barium perchlorate.



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